

A Comparative Analysis of Triamiphos and Modern Fungicides for Powdery Mildew Control

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Compound of Interest

Compound Name: *Triamiphos*

Cat. No.: *B1681371*

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This guide provides a comprehensive comparison of the obsolete organophosphate fungicide, **Triamiphos**, with contemporary fungicides used for the management of powdery mildew. The focus is on objective performance data, detailed experimental methodologies, and the underlying biochemical pathways of these compounds.

Introduction: The Evolution of Fungicidal Action

Triamiphos, a systemic organophosphorus compound, was historically used to control powdery mildews on various crops, including apples and ornamentals.^[1] Its mode of action is the inhibition of acetylcholinesterase, an enzyme crucial for nerve function.^[2] However, due to toxicity concerns and the development of more effective and targeted alternatives, **Triamiphos** has been discontinued and is no longer in use.^[1]

Modern fungicides offer a diverse range of chemical classes and modes of action, providing more specific and often safer solutions for disease control. This guide will delve into a comparative analysis of **Triamiphos** and key modern fungicide groups used against powdery mildew, including Demethylation Inhibitors (DMIs), Quinone outside Inhibitors (QoIs), and Succinate Dehydrogenase Inhibitors (SDHIs).

Comparative Efficacy Data

Direct comparative efficacy studies between the obsolete **Triamiphos** and modern fungicides are unavailable. The following tables summarize the efficacy of various modern fungicides against powdery mildew on different crops, providing a benchmark for performance.

Table 1: Efficacy of Modern Fungicides Against Powdery Mildew on Field Pea (*Pisum sativum* L.)

Fungicide Combination	Active Ingredients	Mean Disease Incidence (%)
Tebuconazole + Trifloxystrobin	DMI + QoI	5.19
Azoxystrobin + Difenconazole	QoI + DMI	Not specified
Azoxystrobin + Benzovindiflupyr	QoI + SDHI	Not specified
Untreated Control	-	36.60

Source: Adapted from a study on the comparative efficacy of new fungicides against powdery mildew on field pea.[3]

Table 2: Efficacy of Modern Fungicides Against Powdery Mildew on Dogwood (*Cornus florida*)

Fungicide	Active Ingredient	Mean Leaf Colonization (%)
Heritage® 50W	Azoxystrobin (QoI)	< 5
Banner MAXX®	Propiconazole (DMI)	< 5
Eagle® 40W	Myclobutanil (DMI)	< 5 (in 2 of 3 years)
Sunspray Ultrafine Oil®	Paraffinic Oil	~6
3336™ 4.5F	Thiophanate methyl (MBC)	Significantly higher than other fungicides
Bayleton® WSP	Triadimefon (DMI)	Significantly higher than other fungicides
Untreated Control	-	75

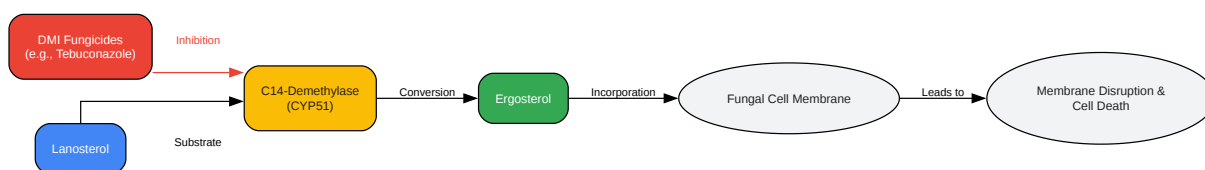
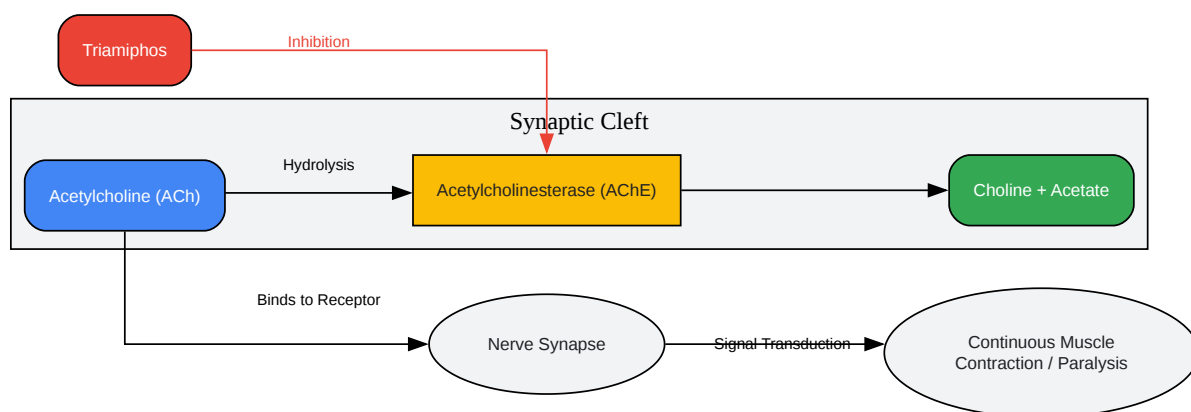
Source: Adapted from a study comparing fungicides for the control of powdery mildew on dogwood.[\[4\]](#)

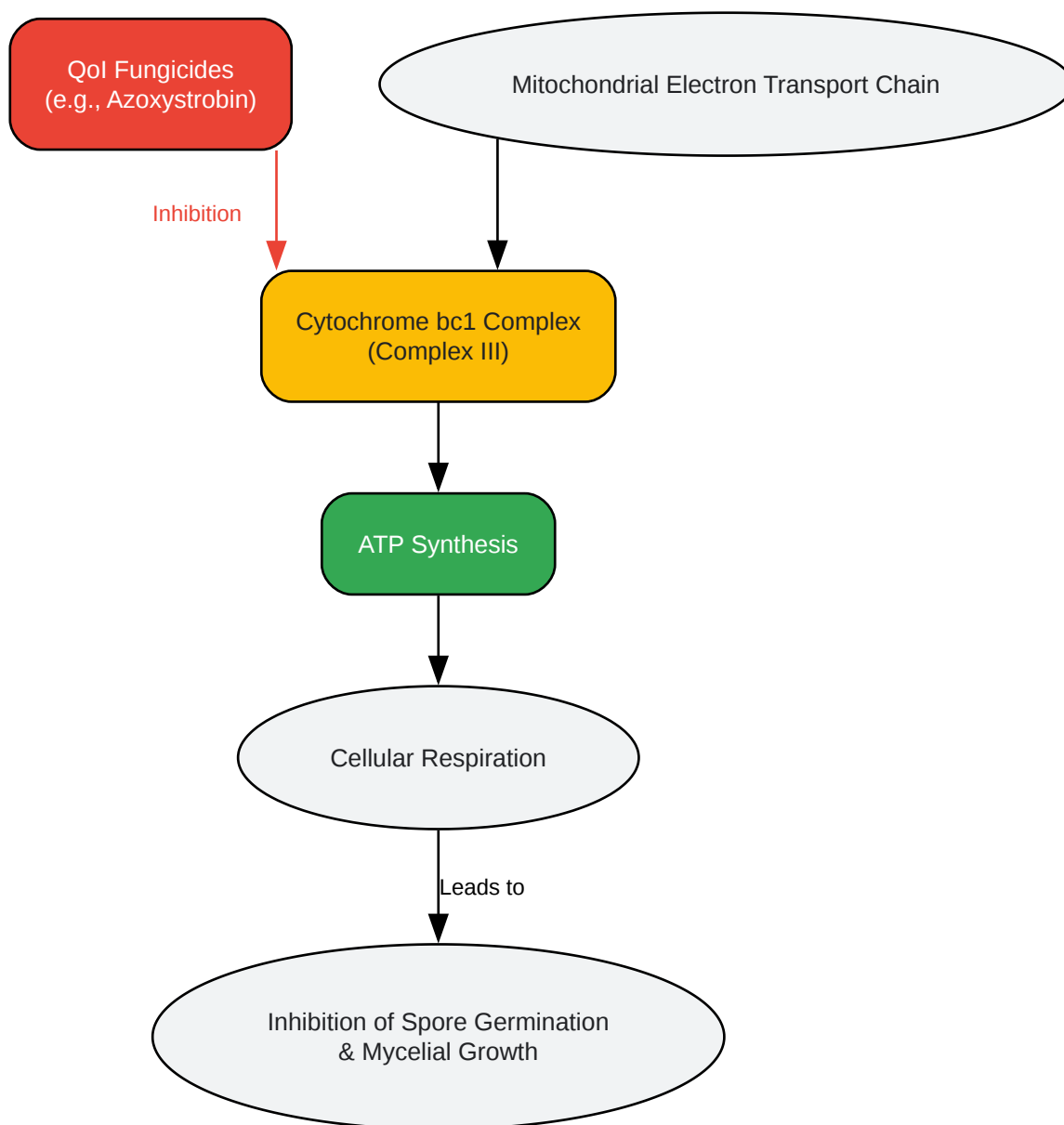
Modes of Action and Signaling Pathways

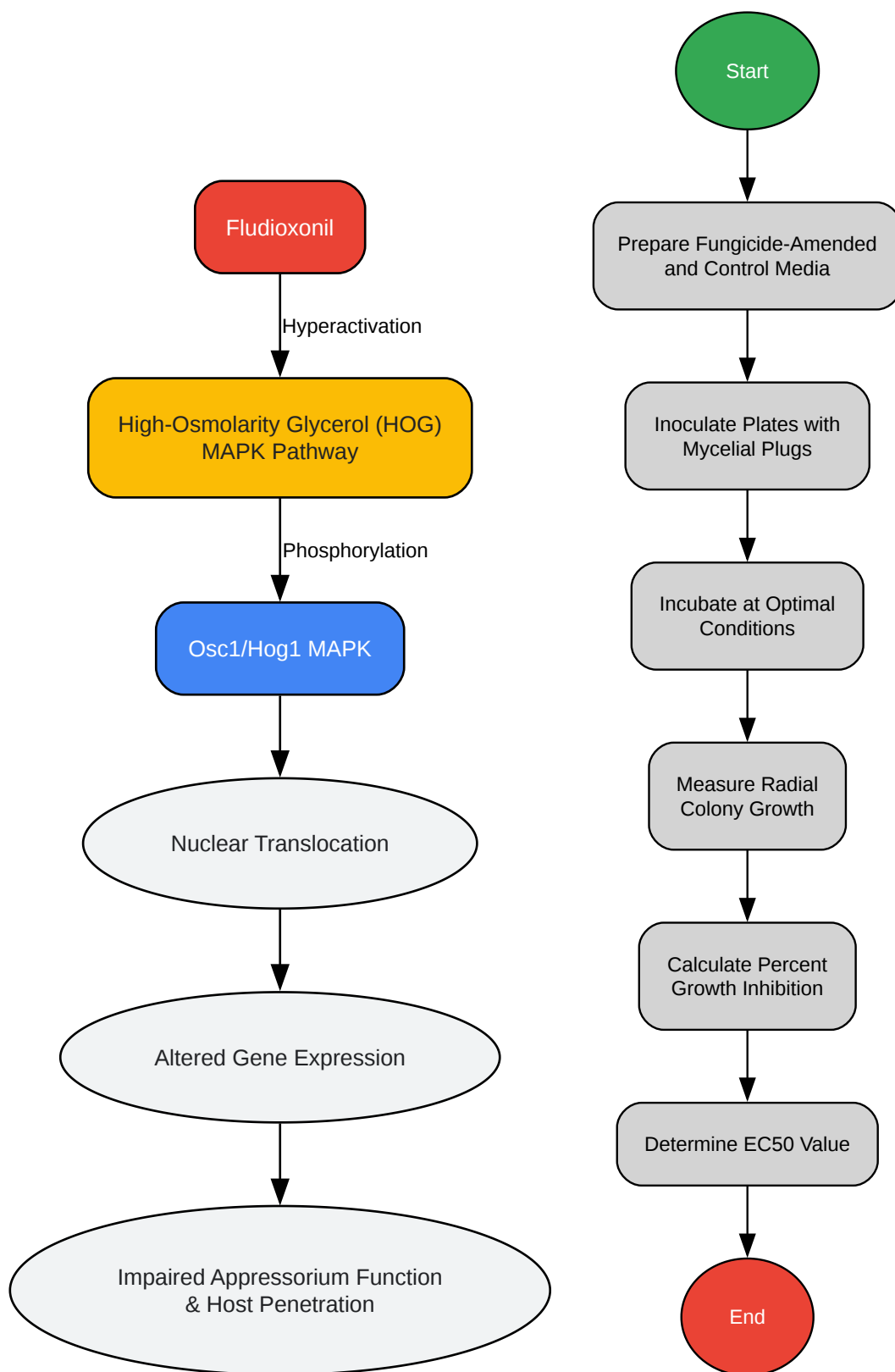
The fundamental difference between **Triamiphos** and modern fungicides lies in their molecular targets and the cellular pathways they disrupt.

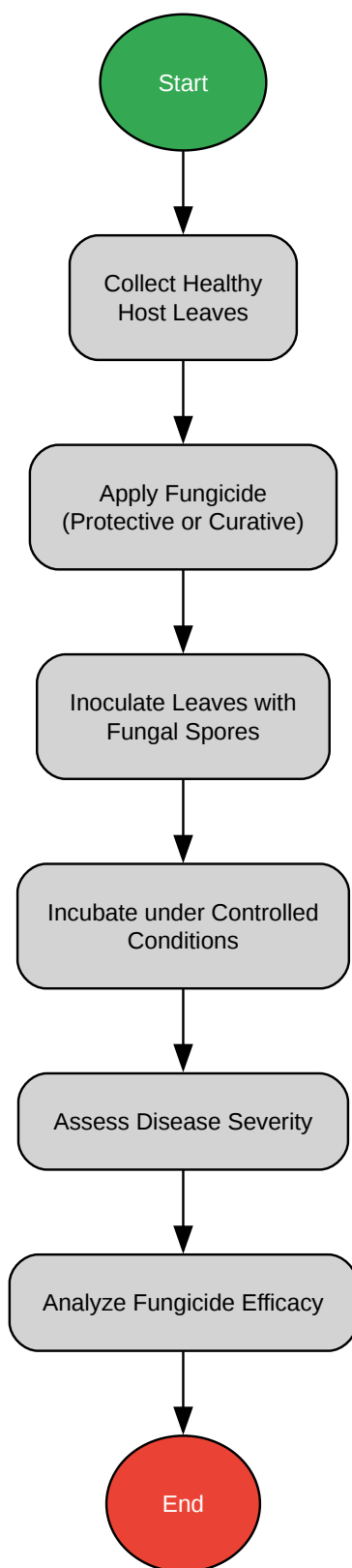
Triamiphos: Acetylcholinesterase Inhibition

Triamiphos acts as an irreversible inhibitor of acetylcholinesterase (AChE), an essential enzyme in the nervous system of insects and, to a lesser extent, other organisms. Inhibition of AChE leads to the accumulation of the neurotransmitter acetylcholine, causing continuous nerve stimulation, paralysis, and eventual death.









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